

3-Deazauridine In Vitro Assay Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Deazauridine

Cat. No.: B583639

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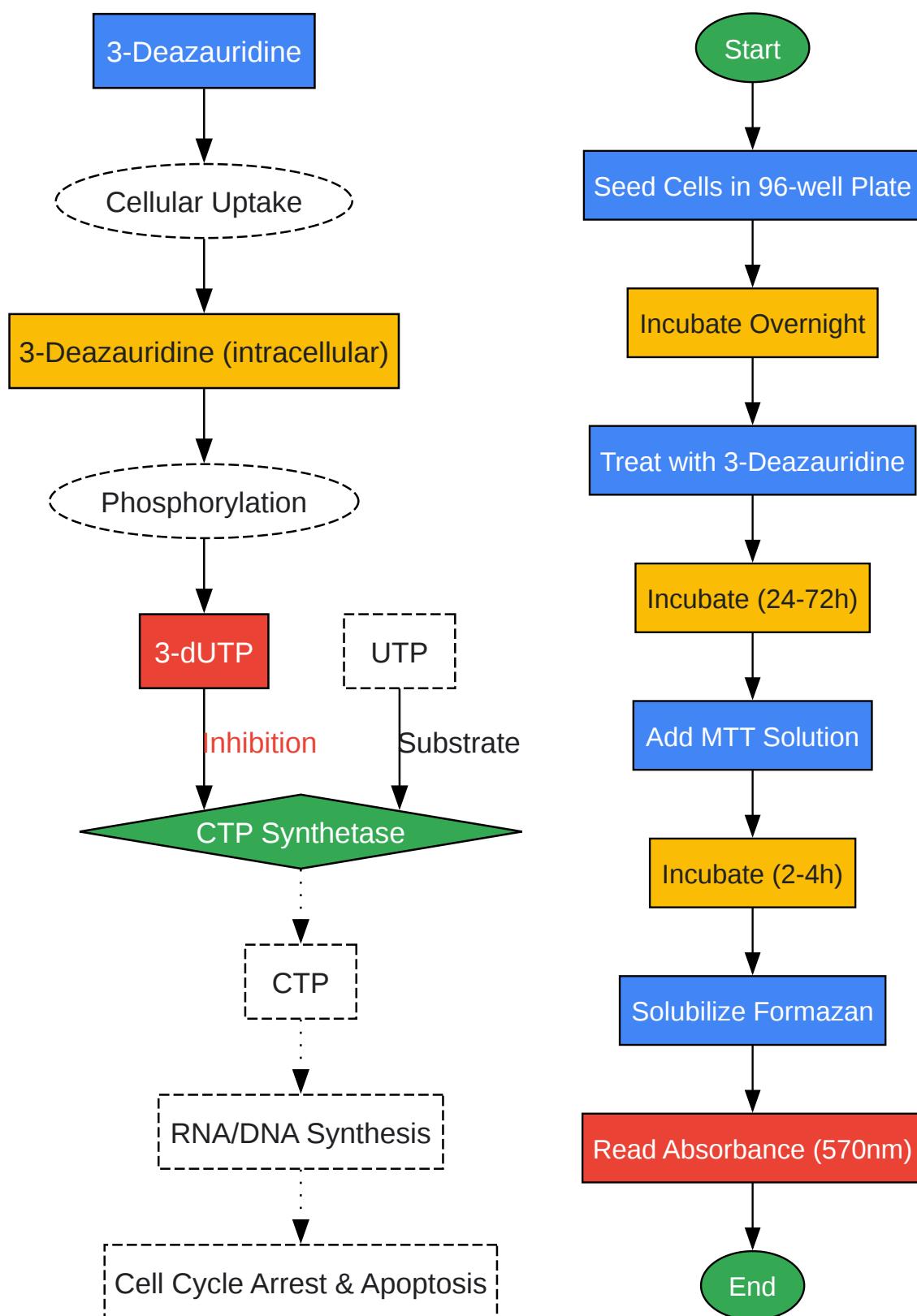
For Researchers, Scientists, and Drug Development Professionals

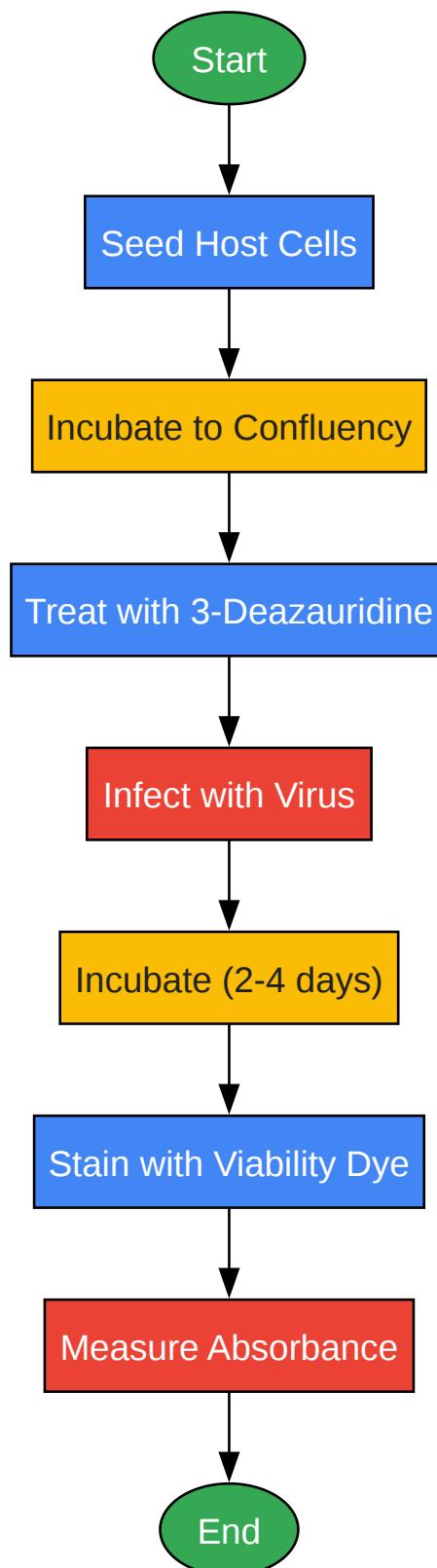
Introduction

3-Deazauridine (3-DU) is a synthetic pyrimidine nucleoside analog of uridine with demonstrated antitumor and antiviral properties.^{[1][2]} Its primary mechanism of action involves the intracellular phosphorylation to **3-deazauridine-5'-triphosphate** (3-dUTP), which then acts as a competitive inhibitor of CTP synthetase.^[3] This inhibition leads to the depletion of intracellular cytidine triphosphate (CTP) pools, ultimately disrupting RNA and DNA synthesis and inducing apoptosis in rapidly proliferating cells.^{[3][4]} This document provides detailed protocols for key in vitro assays to evaluate the efficacy and mechanism of action of **3-Deazauridine**.

Mechanism of Action

3-Deazauridine is transported into the cell and subsequently phosphorylated by cellular kinases to its active triphosphate form, 3-dUTP. 3-dUTP competitively inhibits CTP synthetase, the enzyme responsible for the de novo synthesis of CTP from UTP.^[3] The resulting decrease in the intracellular CTP pool disrupts the synthesis of RNA and DNA, leading to cell cycle arrest and apoptosis.





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References

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